

A Technical Guide to Sodium Carbonate Monohydrate

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Compound of Interest

Compound Name: Sodium carbonate monohydrate

Cat. No.: B1586706

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This guide provides a comprehensive overview of **sodium carbonate monohydrate**, a crucial compound for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, manufacturing, analytical procedures, and applications, with a focus on presenting data in a clear and accessible format.

Chemical Identification

Sodium carbonate monohydrate is the hydrated salt of carbonic acid.^{[1][2]} It is also commonly known as crystal carbonate.^{[2][3]} The primary identifier for this chemical compound is its CAS (Chemical Abstracts Service) number.

Identifier	Value
CAS Number	5968-11-6 ^{[1][3][4][5][6]}
Chemical Name	Sodium Carbonate Monohydrate ^{[1][7]}
Synonyms	Sodium carbonate hydrate, Disodium Carbonate Monohydrate, Carbonic Acid Sodium Salt Monohydrate ^{[1][4]}
EC Number	207-838-8
PubChem CID	62596 ^[4]

Physicochemical Properties

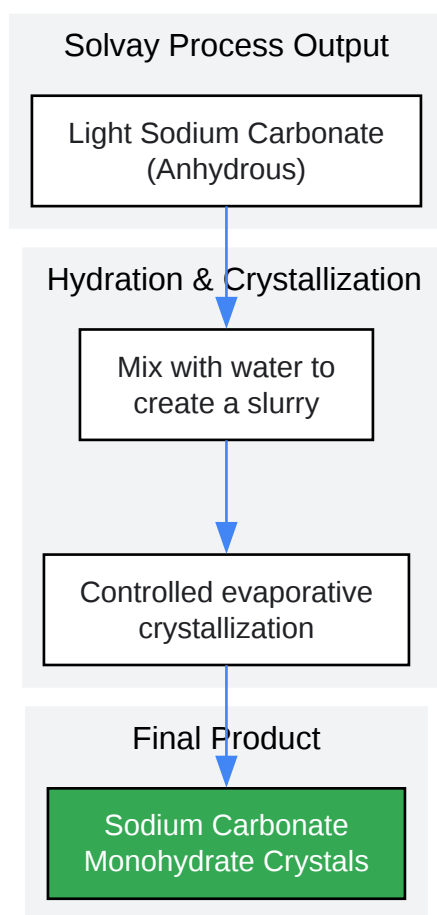
Sodium carbonate monohydrate is a white, crystalline, odorless, and hygroscopic solid.[1][3][8] It is stable under normal conditions but is incompatible with strong acids, aluminum, fluorine, and lithium.[8] When dissolved in water, it forms an alkaline solution.[1][2]

Property	Value
Molecular Formula	$\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$ [1][4][5]
Molecular Weight	124.00 g/mol [1][4][5][9]
Appearance	White crystalline powder or granules[1][3][4][8]
Solubility	Freely soluble in water; Insoluble in alcohol[1][8]
pH	~11.6 (for a solution)[5]
Loss on Drying	12.0% - 15.0%[1][10]
Purity (Assay)	≥ 99.5%[1][4]

Manufacturing Process

Commercially, sodium carbonate is produced in large quantities primarily through the Solvay process, which uses sodium chloride (brine) and limestone as raw materials.[2][11][12] The monohydrate form can be obtained through the crystallization of a sodium carbonate solution.[13]

A simplified logical flow for producing the monohydrate form from the anhydrous "light ash" generated by the Solvay process is outlined below.



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Manufacturing workflow for **sodium carbonate monohydrate**.

Applications in Drug Development

In the pharmaceutical industry, **sodium carbonate monohydrate** serves several key functions, primarily as an excipient.[14] Its alkaline properties make it a versatile agent in formulation.

- **Buffering Agent and pH Adjuster:** It is used to control the pH of formulations, ensuring the stability and efficacy of the active pharmaceutical ingredient (API).[14][15][16]
- **Effervescent Formulations:** It is a common component in effervescent tablets and powders.[17]
- **Chemical Synthesis:** It can be used as a reagent in various chemical reactions during the synthesis of pharmaceutical compounds.[14]

- Antacid Properties: In some over-the-counter products, it acts as an antacid to neutralize stomach acid.[\[16\]](#)

Examples of medications that list **sodium carbonate monohydrate** as an excipient include formulations of Methotrexate Sodium and Rosuvastatin Calcium.[\[14\]](#)

Analytical Procedures

The purity and identity of **sodium carbonate monohydrate** are critical for its use in pharmaceutical applications. Standardized analytical methods, such as those from the United States Pharmacopeia (USP) or the American Chemical Society (ACS), are employed.[\[6\]](#)[\[10\]](#)[\[18\]](#)

This protocol details the determination of **sodium carbonate monohydrate** purity via titrimetry, a common and reliable method.[\[10\]](#)[\[18\]](#)

Objective: To determine the assay of **sodium carbonate monohydrate**, which should be not less than 99.5%.[\[10\]](#)

Principle: The carbonate is titrated with a strong acid (hydrochloric acid) to a visual endpoint using methyl orange as an indicator. The reaction proceeds in two stages, but the final endpoint corresponds to the complete neutralization of the carbonate.

Materials:

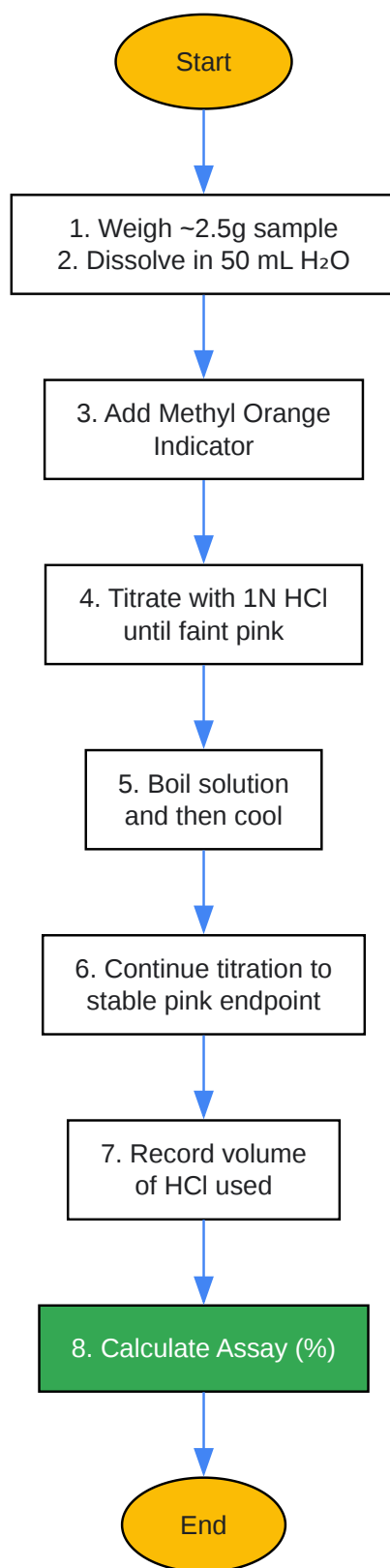
- **Sodium Carbonate Monohydrate** sample
- 1 N Hydrochloric Acid (HCl) volumetric solution
- Methyl orange indicator solution
- Deionized water
- 125 mL glass-stoppered flask
- 50 mL burette
- Analytical balance

Procedure:

- Accurately weigh approximately 2.5 g of the **sodium carbonate monohydrate** sample.[\[18\]](#)
- Transfer the sample to a 125 mL flask.
- Dissolve the sample in 50 mL of deionized water.[\[10\]](#)[\[18\]](#)
- Add 2-3 drops (approximately 0.10 mL) of methyl orange indicator solution to the flask. The solution will turn yellow.[\[18\]](#)
- Titrate the solution with 1 N HCl from the burette. Add the acid slowly with constant stirring until the solution becomes faintly pink.[\[10\]](#)
- To ensure a sharp endpoint, heat the solution to boiling. The color may revert to yellow as dissolved CO₂ is expelled.
- Cool the solution and continue the titration until the faint pink color is no longer affected by continued boiling.[\[10\]](#)
- Record the final volume of 1 N HCl used.

Calculation: The assay is calculated based on the stoichiometry of the reaction. One milliliter of 1 N hydrochloric acid corresponds to 0.062 g of Na₂CO₃·H₂O.[\[18\]](#)

$$\text{Assay (\%)} = (\text{Volume of HCl (mL)} \times \text{Normality of HCl} \times 124.00 \text{ g/mol}) / (\text{Weight of sample (g)} \times 2 \times 1000) \times 100$$



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Experimental workflow for the assay of **sodium carbonate monohydrate**.

Safety and Handling

Sodium carbonate monohydrate is considered hazardous and requires careful handling. It can cause serious eye irritation and may cause skin and respiratory tract irritation.[7][9][19]

- Personal Protective Equipment (PPE): Always wear approved safety glasses with side shields or goggles, chemical-resistant gloves, and appropriate body-covering clothing.[7][20]
- Handling: Handle in a well-ventilated area or in a chemical fume hood to avoid dust formation.[7][21] Avoid contact with skin and eyes and do not breathe the dust.[21][22]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[7][20][21] The material is hygroscopic and must be protected from humidity.[7][21]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[7][19] For skin contact, wash with plenty of soap and water.[7] If inhaled, move to fresh air.[7] Seek medical attention if irritation persists.

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